Kinase Inhibition Profile of Meriolin 16: A Technical Guide

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Compound of Interest

Compound Name:	*Meriolin 16*
Cat. No.:	*B12385622*

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This technical guide provides an in-depth overview of the kinase inhibition profile of **Meriolin 16**, a potent derivative of the meriolin class of compounds. Meriolins, synthetic hybrids of the natural marine alkaloids meridianins and variolins, are recognized for their significant cytotoxic and anti-proliferative properties, primarily through the inhibition of cyclin-dependent kinases (CDKs). This document summarizes the quantitative kinase inhibition data, details the experimental methodologies used for its determination, and visualizes the key signaling pathways affected by **Meriolin 16**.

Quantitative Kinase Inhibition Profile

Meriolin 16 has been profiled against a comprehensive panel of 335 kinases, revealing a strong inhibitory activity with a notable selectivity for the CMGC group of kinases, which includes CDKs, MAPKs, GSKs, and CLKs. The primary targets of **Meriolin 16** are CDKs, which are crucial regulators of cell cycle progression and transcription.[1]

The inhibitory activity of **Meriolin 16** was assessed at two concentrations, 0.03 µM and 0.3 µM. The data presented below highlights the percentage of residual activity for a selection of key kinases, with a focus on the CDK family and other significantly inhibited kinases.

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Kinase Target	Kinase Family	Residual Activity at 0.03 µM (%)	Residual Activity at 0.3 µM (%)
CDK1/cyclin B1	CDK	11.5	0.8
CDK2/cyclin A2	CDK	1.8	0.9
CDK2/cyclin E	CDK	1.2	0.5
CDK3/cyclin E	CDK	2.1	0.6
CDK5/p25	CDK	2.1	0.6
CDK5/p35	CDK	3.1	0.7
CDK7/cyclin H/MNAT1	CDK	38.6	3.5
CDK8/cyclin C	CDK	4.6	0.6
CDK9/cyclin K	CDK	2.5	0.6
CDK9/cyclin T1	CDK	2.8	0.7
CDK12/cyclin K	CDK	5.3	0.7
CDK13/cyclin K	CDK	3.3	0.6
CDK16/cyclin Y	CDK	1.6	0.5
CDK17/cyclin Y	CDK	1.4	0.5
CDK18/cyclin Y	CDK	2.0	0.5
CDK19/cyclin C	CDK	2.1	0.6
CDK20/cyclin C	CDK	1.9	0.6
DYRK1A	CMGC	0.9	0.5
DYRK1B	CMGC	1.0	0.5
DYRK2	CMGC	1.1	0.5
GSK3A	CMGC	1.3	0.5
GSK3B	CMGC	1.1	0.5

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CLK1	CMGC	1.4	0.5
CLK2	CMGC	1.3	0.5
CLK3	CMGC	1.5	0.5
CLK4	CMGC	1.4	0.5
MAPK1 (ERK2)	MAPK	89.1	54.3
MAPK3 (ERK1)	MAPK	92.4	68.7
CDK4/cyclin D1	CDK	95.1	75.4
CDK6/cyclin D3	CDK	91.8	65.2

Data extracted from the supplementary information of Schmitt L, et al. (2024).[2]

Experimental Protocols

The determination of the kinase inhibition profile of **Meriolin 16** involved the following key experimental methodologies:

Comprehensive Kinome Screening

A broad kinase screen was performed to assess the inhibitory activity of **Meriolin 16** against a panel of 335 kinases.

- Assay Platform: The kinome screening was conducted using the 33PanQinase™ activity assay by Reaction Biology.
- Principle: This is a radiometric assay that measures the transfer of a radiolabeled phosphate from [γ-33P]ATP to a substrate by the specific kinase.
- Procedure:
  - **Meriolin 16** was tested at two concentrations (0.03 µM and 0.3 µM).
  - Each kinase reaction was initiated by the addition of [γ-33P]ATP.

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- Following incubation, the reaction was stopped, and the radiolabeled substrate was separated from the residual [γ-33P]ATP.
- The radioactivity incorporated into the substrate was measured using a scintillation counter.
- The percentage of residual kinase activity was calculated by comparing the radioactivity in the presence of **Meriolin 16** to a DMSO control.

In Vitro CDK Activity Assays

The inhibitory activity of **Meriolin 16** against specific cyclin-dependent kinases was further validated using luminescence-based kinase activity assays.

- Assay Kits: Commercially available CDK activity assay kits (e.g., from BPS Bioscience) were used for CDK1/cyclin B1, CDK2/cyclin A2, and CDK9/cyclin T.[2]
- Principle: These assays quantify the amount of ATP remaining in the reaction after kinase-mediated phosphorylation. A decrease in ATP levels corresponds to higher kinase activity.
- Procedure:
  - The respective CDK/cyclin complex, substrate, and **Meriolin 16** at various concentrations were incubated in the reaction buffer.
  - The kinase reaction was initiated by the addition of ATP.
  - After incubation, a kinase detection reagent was added, which contains luciferase and luciferin.
  - The luciferase enzyme catalyzes the oxidation of luciferin, producing a luminescent signal that is proportional to the amount of ATP present.
  - The luminescent signal was measured using a luminometer.
  - IC50 values were determined by plotting the percentage of kinase inhibition against the logarithm of the inhibitor concentration.

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Cellular Assays for Downstream Signaling

The effect of **Meriolin 16** on CDK-mediated phosphorylation events within cells was analyzed to confirm its mechanism of action.

- Method: Western blotting was employed to detect the phosphorylation status of key CDK substrates.
- Targets:
  - Retinoblastoma protein (Rb): Phosphorylation of Rb by CDK2 is a critical step for cell cycle progression from G1 to S phase. Specific antibodies against phospho-Rb (e.g., at Ser612 and Thr821) were used.[1]
  - RNA Polymerase II: The phosphorylation of the C-terminal domain of RNA Polymerase II at Ser2 by CDK9 is essential for transcriptional elongation. A specific antibody against phospho-RNA Polymerase II (Ser2) was used.[1]
- Procedure:
  - Cancer cell lines (e.g., leukemia and lymphoma cells) were treated with **Meriolin 16** or a vehicle control for a specified duration.
  - Cells were lysed, and protein concentrations were determined.
  - Equal amounts of protein were separated by SDS-PAGE and transferred to a membrane.
  - The membrane was incubated with primary antibodies against the phosphorylated and total forms of the target proteins.
  - Following incubation with secondary antibodies, the protein bands were visualized using a chemiluminescence detection system.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathways inhibited by **Meriolin 16** and the general experimental workflow for determining its kinase inhibition profile.

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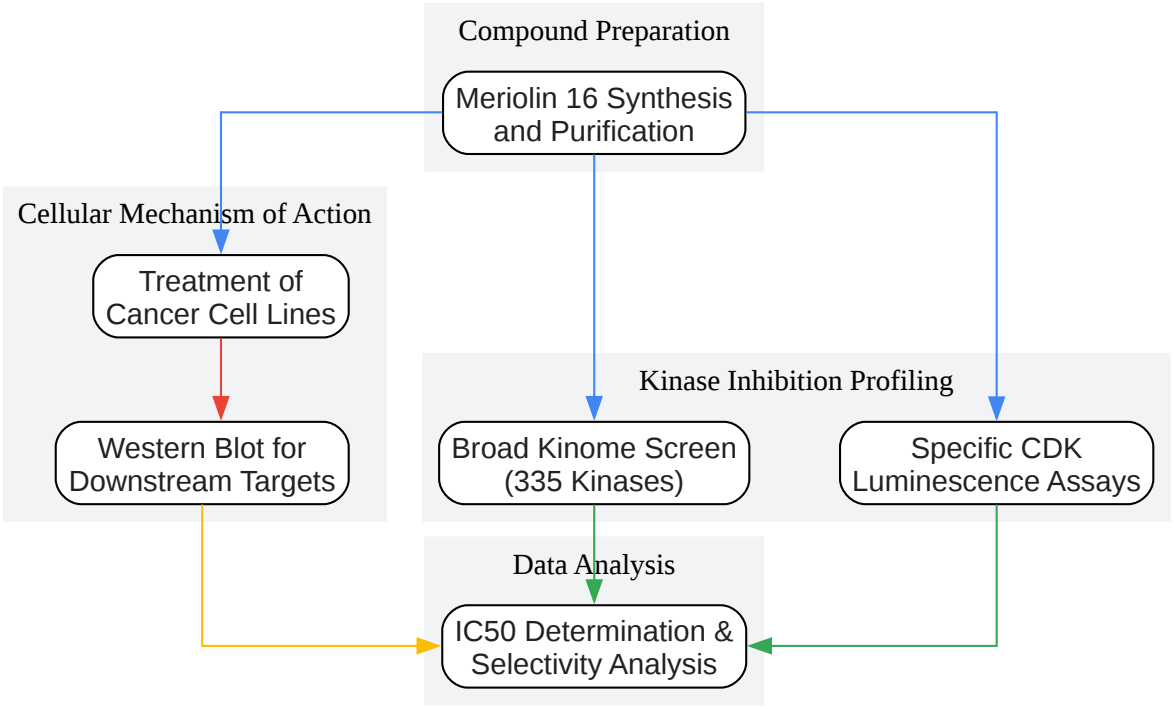

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Figure 1: Experimental workflow for characterizing **Meriolin 16**.

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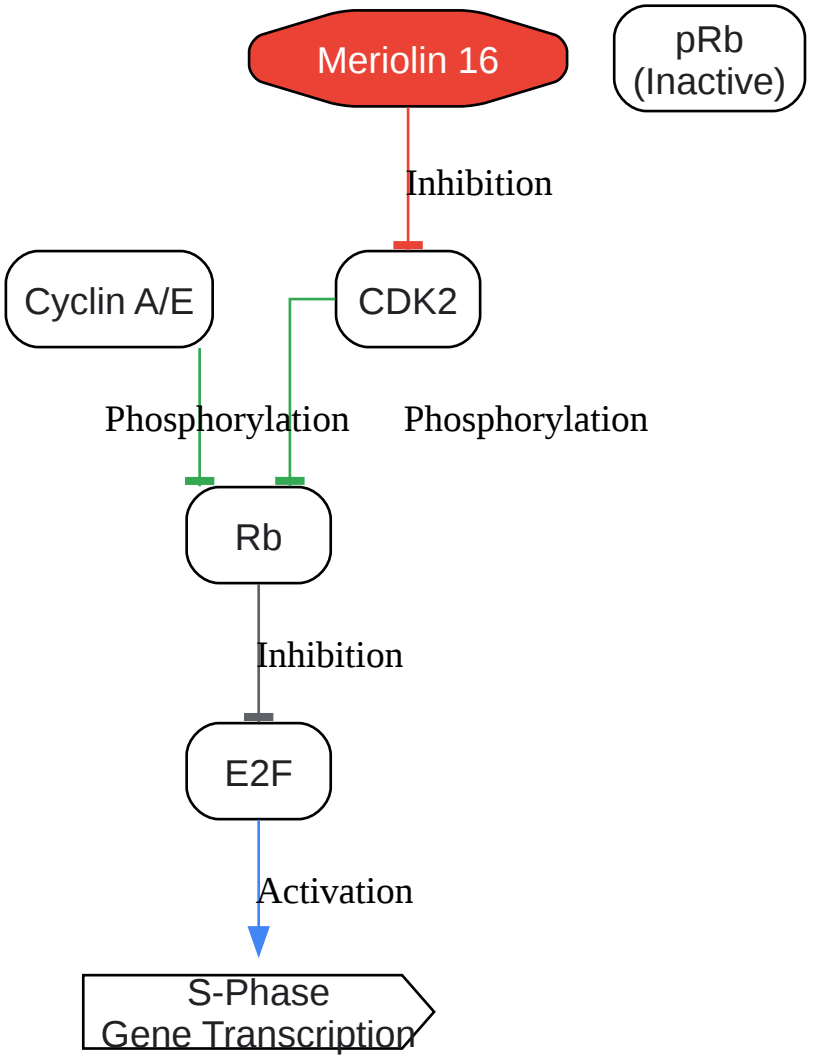

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Figure 2: Inhibition of the CDK2/Rb pathway by **Meriolin 16**.

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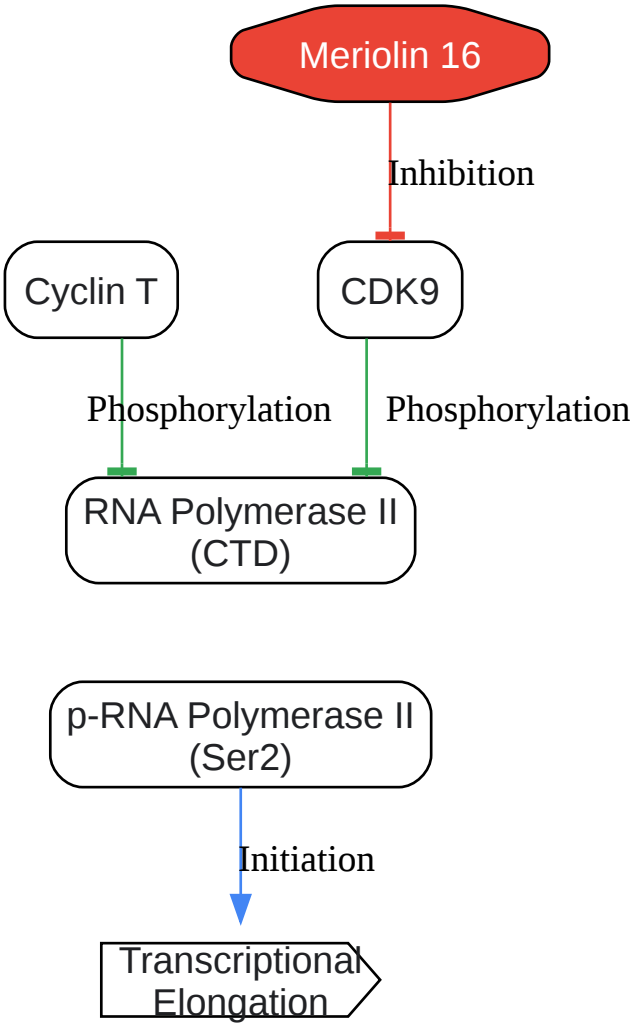

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Figure 3: Inhibition of the CDK9/RNA Polymerase II pathway.

Conclusion

Meriolin 16 is a highly potent inhibitor of a range of kinases, with a pronounced selectivity for the CDK family. Its ability to potently inhibit CDKs involved in both cell cycle control (e.g., CDK2) and transcription (e.g., CDK9) underscores its potential as a multi-faceted anti-cancer agent. The detailed inhibition profile and understanding of its impact on key cellular signaling pathways provide a solid foundation for further preclinical and clinical development. This technical guide serves as a comprehensive resource for researchers and professionals in the field of drug discovery and oncology.

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